

CAS number and molecular formula of mesityl oxide

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Compound of Interest

Compound Name: Mesityloxiide

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Mesityl Oxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of mesityl oxide (4-methyl-3-penten-2-one), a key α,β -unsaturated ketone utilized across various scientific and industrial domains. This document covers its fundamental chemical and physical properties, established synthesis protocols, significant chemical reactions, and diverse applications, with a particular focus on its relevance to researchers and professionals in drug development. Safety and handling protocols are also outlined to ensure its proper use in a laboratory and industrial settings.

Introduction

Mesityl oxide, systematically named 4-methyl-3-penten-2-one, is an organic compound with the chemical formula $C_6H_{10}O$.^{[1][2]} It is a colorless to light-yellow, oily liquid characterized by a distinct honey-like or peppermint-like odor.^{[1][3]} As an α,β -unsaturated ketone, its conjugated system of a carbon-carbon double bond and a carbonyl group imparts unique reactivity, making it a valuable intermediate in organic synthesis. This guide aims to be an in-depth resource for professionals requiring a thorough understanding of mesityl oxide's properties and applications.

Chemical and Physical Properties

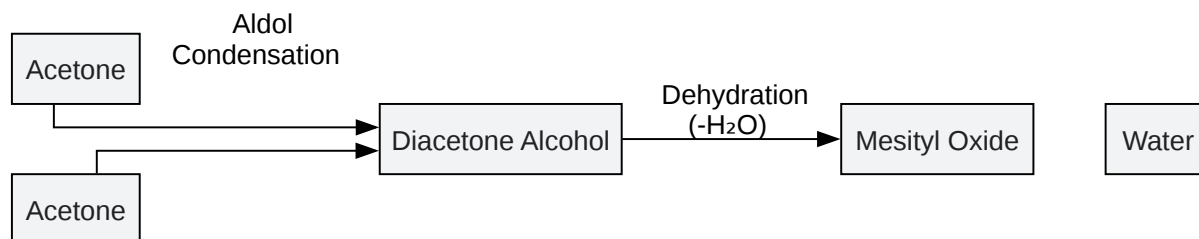
A comprehensive summary of the key physicochemical properties of mesityl oxide is presented in Table 1. This data is essential for its application in experimental design and process development.

Table 1: Physicochemical Properties of Mesityl Oxide

Property	Value	Reference
CAS Number	141-79-7	[1][2][3][4][5]
Molecular Formula	C ₆ H ₁₀ O	[1][2][3][4][5]
Molar Mass	98.14 g/mol	[3][4]
Appearance	Colorless to light-yellow oily liquid	[1][2][3]
Odor	Honey-like or peppermint-like	[1][2]
Boiling Point	129-130 °C	[2][4][5]
Melting Point	-53 °C	[1][4][5]
Density	0.858 g/cm ³ at 20 °C	[1][4]
Solubility in Water	3% (20 °C)	[1]
Flash Point	31 °C (87.8 °F)	[4]
Vapor Pressure	9 mmHg at 20 °C	[1]
Refractive Index (nD)	1.442	[1][5]

Synthesis of Mesityl Oxide

The primary industrial synthesis of mesityl oxide involves the aldol condensation of acetone.[1] [5] This process typically occurs in two stages: the formation of diacetone alcohol followed by its dehydration.



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Caption: Synthesis of Mesityl Oxide from Acetone.

Experimental Protocol: Synthesis from Diacetone Alcohol

This protocol is adapted from established laboratory procedures for the dehydration of diacetone alcohol.

Materials:

- Diacetone alcohol (crude or purified)
- Iodine (catalyst)
- Anhydrous calcium chloride (drying agent)
- Distillation apparatus with a fractionating column (e.g., Glinsky)
- Heating mantle
- Separatory funnel
- Round-bottom flask (1 L)

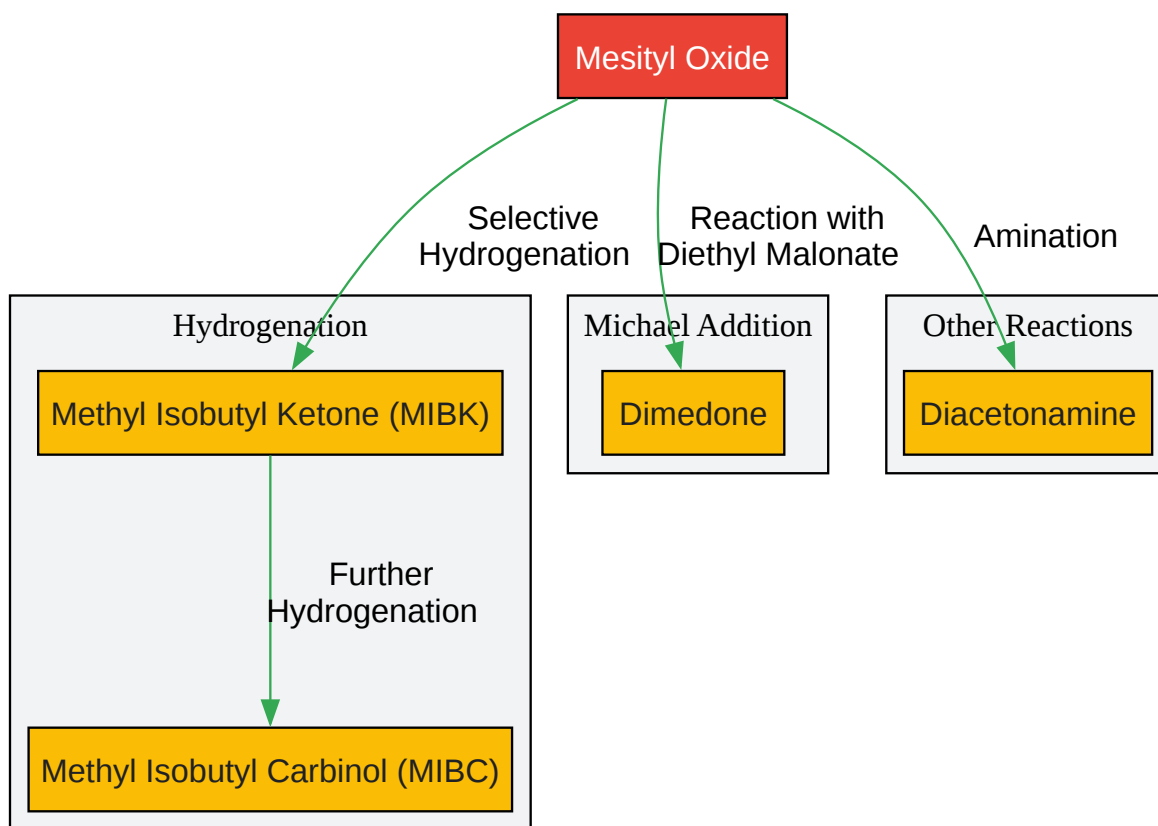
Procedure:

- Place approximately 1100 g of crude diacetone alcohol and 0.1 g of iodine into a 1 L round-bottom flask.^[6]

- Set up the distillation apparatus with a fractionating column for fractional distillation.
- Gently heat the mixture to initiate distillation.[6]
- Collect the fraction that distills between 126-131 °C. This fraction is primarily mesityl oxide.[6]
- An initial fraction containing acetone and water (56-80 °C) and an intermediate fraction (80-126 °C) will also be collected.[6]
- The aqueous layer from the intermediate fraction can be separated, and the organic layer dried with anhydrous calcium chloride and redistilled to recover more mesityl oxide.[6]
- The final product should be a clear, colorless to pale yellow liquid.

Key Reactions and Applications

The reactivity of the α,β -unsaturated ketone moiety in mesityl oxide makes it a versatile precursor in various chemical syntheses.



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Caption: Key Synthetic Transformations of Mesityl Oxide.

Hydrogenation

Selective hydrogenation of the carbon-carbon double bond in mesityl oxide yields methyl isobutyl ketone (MIBK), a widely used industrial solvent.[1] Further hydrogenation of MIBK produces methyl isobutyl carbinol (MIBC).

Michael Addition

As a Michael acceptor, mesityl oxide undergoes conjugate addition reactions. A notable example is its reaction with diethyl malonate in the presence of a base to form dimedone, a useful intermediate in organic synthesis.[1]

Applications in Drug Development and Research

Mesityl oxide finds several applications in the pharmaceutical and research sectors:

- **Solvent:** It is used as a solvent for various resins, lacquers, and in extraction processes.^[2]
- **Intermediate:** It serves as a precursor in the synthesis of more complex molecules, including pharmaceuticals. For instance, it is used in the synthesis of diacetoneamine, a building block for certain drugs.^[1]
- **Analytical Chemistry:** In pharmaceutical quality control, methods have been developed to detect and quantify trace levels of mesityl oxide in drug substances, as it can be an impurity arising from the use of acetone as a solvent.^[7] A gas chromatography method with a flame ionization detector is commonly employed for this purpose.^[7]

Safety and Handling

Mesityl oxide is a flammable liquid and should be handled with appropriate safety precautions.

Table 2: Safety and Hazard Information for Mesityl Oxide

Hazard	Description	Precautionary Measures
Flammability	Flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools. [8] [9] [10]
Health Hazards	Harmful if swallowed or in contact with skin. Causes skin and eye irritation. Toxic if inhaled. May cause respiratory irritation.	Wear protective gloves, clothing, and eye/face protection. Use in a well-ventilated area. [8] [11]
Storage	Store in a cool, well-ventilated place in a tightly closed container. [9] [10]	
Spills	Absorb spills with an inert material and dispose of properly. [9] [12]	

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: Lab coat or other protective clothing.
- Respiratory Protection: Use in a fume hood or with appropriate respiratory protection if ventilation is inadequate.

Conclusion

Mesityl oxide is a versatile and important chemical intermediate with a well-established role in both industrial and research settings. Its unique reactivity, stemming from its α,β -unsaturated ketone structure, allows for its use in a wide range of chemical syntheses. For researchers and professionals in drug development, a thorough understanding of its properties, synthesis, and

safe handling is crucial for its effective and safe utilization as a solvent and a synthetic building block.

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